

Essential Safety and Logistical Information for Handling Dibromomethanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dibromomethanol*

Cat. No.: *B15163308*

[Get Quote](#)

Disclaimer: There is a significant lack of specific safety and toxicological data for **Dibromomethanol** (CHBr_2OH). The following guidance is based on the known hazards of analogous compounds such as Dibromomethane and other halogenated organic compounds. It is imperative to treat **Dibromomethanol** as a highly toxic and hazardous substance and to conduct a thorough risk assessment before handling. All operations should be performed by trained personnel in a controlled laboratory environment.

Immediate Safety and Handling Plan

Safe handling of **Dibromomethanol** requires stringent adherence to established safety protocols to minimize exposure risk to researchers and the environment. This plan outlines the necessary engineering controls, personal protective equipment (PPE), handling procedures, and emergency responses.

1. Engineering Controls:

- **Fume Hood:** All work with **Dibromomethanol** must be conducted in a certified chemical fume hood to prevent the inhalation of vapors.
- **Ventilation:** Ensure adequate general laboratory ventilation to supplement the local exhaust of the fume hood.
- **Safety Shower and Eyewash Station:** A safety shower and eyewash station must be readily accessible and tested regularly.

2. Personal Protective Equipment (PPE): A comprehensive PPE strategy is critical to prevent dermal, ocular, and respiratory exposure.

- Eye and Face Protection: Chemical splash goggles that meet ANSI Z87.1 standards are mandatory.^[1] A face shield should be worn over the goggles, especially when there is a risk of splashes or vigorous reactions.^[1]
- Hand Protection: Double gloving is recommended. Wear a pair of nitrile gloves as the inner layer and a pair of chemically resistant gloves, such as Viton™ or Silver Shield®, as the outer layer.^[1] Always consult the glove manufacturer's resistance chart for specific breakthrough times.
- Body Protection: A flame-resistant lab coat should be worn and fully buttoned.^[2] For operations with a higher risk of splashing, a chemically resistant apron over the lab coat is advised.
- Footwear: Fully enclosed, chemical-resistant shoes are required.
- Respiratory Protection: If there is a potential for exposure outside of a fume hood, a full-face respirator with an organic vapor cartridge is necessary.^{[2][3]}

3. Handling Procedures:

- Acquisition and Storage: Procure the smallest quantity of **Dibromomethanol** necessary for the experiment. Store it in a tightly sealed, properly labeled container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents and reactive metals.
- Weighing and Dispensing: Conduct all weighing and dispensing of **Dibromomethanol** inside a chemical fume hood.
- Spill Management: In the event of a small spill inside a fume hood, absorb the material with an inert absorbent such as vermiculite or sand.^[4] For larger spills, evacuate the area and contact the appropriate emergency response team.

4. Emergency Procedures:

- Inhalation: Move the affected individual to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[\[5\]](#)[\[6\]](#)
- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing.[\[6\]](#) Seek medical attention.
- Eye Contact: Immediately flush the eyes with water for at least 15 minutes, holding the eyelids open.[\[5\]](#) Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[\[5\]](#)

Quantitative Data Summary

As specific data for **Dibromomethanol** is not readily available, the following table presents data for the analogous compound, Dibromomethane, for reference.

Property	Value (for Dibromomethane)
Molecular Formula	CH ₂ Br ₂
Molecular Weight	173.83 g/mol
Boiling Point	97 °C [4]
Melting Point	-53 °C [4]
Density	2.48 g/mL [4]
Vapor Pressure	35 mm Hg at 20 °C [4]
Solubility in Water	Slightly soluble [4]

Disposal Plan

Proper disposal of **Dibromomethanol** and associated contaminated materials is crucial to prevent environmental contamination.

1. Waste Segregation:

- All waste containing **Dibromomethanol** must be segregated as halogenated organic waste. [\[7\]](#)[\[8\]](#)
- Do not mix halogenated waste with non-halogenated waste, as this significantly increases disposal costs and complexity.[\[8\]](#)[\[9\]](#)

2. Waste Collection:

- Collect all liquid waste containing **Dibromomethanol** in a designated, properly labeled, and sealed container.
- Solid waste, such as contaminated gloves, absorbent materials, and pipette tips, should be collected in a separate, clearly labeled, and sealed container.

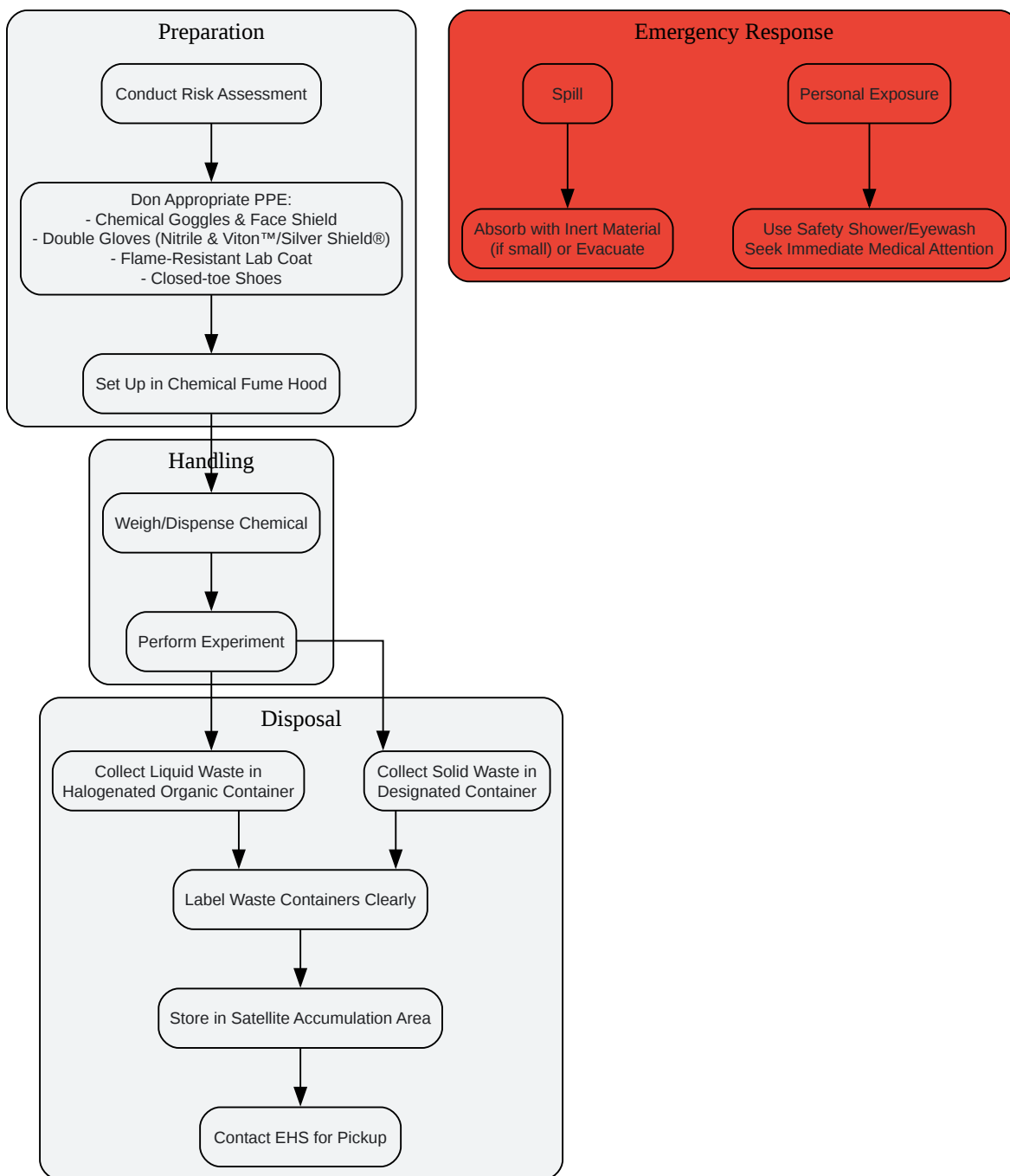
3. Labeling and Storage:

- All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name ("**Dibromomethanol**"), and the associated hazards (e.g., "Toxic," "Halogenated Organic").
- Store waste containers in a designated satellite accumulation area within the laboratory, away from incompatible materials.

4. Final Disposal:

- Arrange for the disposal of all **Dibromomethanol** waste through your institution's environmental health and safety (EHS) office.
- Follow all local, state, and federal regulations for the disposal of hazardous waste.

Workflow for Safe Handling and Disposal of Dibromomethanol



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling and disposal of **Dibromomethanol**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ehs.princeton.edu [ehs.princeton.edu]
- 2. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 3. fishersci.com [fishersci.com]
- 4. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 5. ICSC 0354 - DIBROMOMETHANE [chemicalsafety.ilo.org]
- 6. sigmaaldrich.com [sigmaaldrich.com]
- 7. uakron.edu [uakron.edu]
- 8. 7.2 Organic Solvents [ehs.cornell.edu]
- 9. hazardouswasteexperts.com [hazardouswasteexperts.com]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Dibromomethanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15163308#personal-protective-equipment-for-handling-dibromomethanol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com